

Technical Guide: Furaltadone-d8 (CAS 1246832-89-2)

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Compound of Interest

Compound Name: *Furaltadone-d8*

CAS No.: 1246832-89-2

Cat. No.: B563913

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Properties, Metabolism, and Analytical Application in LC-MS/MS

Executive Summary

Furaltadone-d8 is the deuterium-labeled isotopologue of Furaltadone, a synthetic nitrofurantoin antibiotic. It serves as a critical Internal Standard (IS) in isotope dilution mass spectrometry (IDMS). While regulatory monitoring often focuses on the tissue-bound metabolite (AMOZ), **Furaltadone-d8** is essential for the precise quantification of the parent drug in animal feed, eggs (early-stage exposure), and environmental matrices (e.g., macroalgae, water). Its physicochemical equivalence to the target analyte corrects for signal suppression and matrix effects inherent in complex biological samples.

Chemical Identity & Physicochemical Properties

Furaltadone-d8 is characterized by the substitution of eight hydrogen atoms with deuterium on the morpholine ring. This mass shift (+8 Da) allows for spectral resolution from the native compound while maintaining identical chromatographic retention.

Table 1: Technical Datasheet

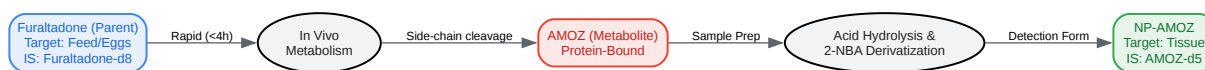
Property	Specification
Chemical Name	5-(4-Morpholinylmethyl-d8)-3-[[[5-nitro-2-furanyl)methylene]amino]-2-oxazolidinone
CAS Number	1246832-89-2
Molecular Formula	C ₁₃ H ₈ D ₈ N ₄ O ₆
Molecular Weight	332.34 g/mol (Native: 324.29 g/mol)
Appearance	Yellow crystalline solid
Solubility	Soluble in DMSO, Acetonitrile, DMF; Sparingly soluble in Water
pKa	~5.8 (Basic morpholine nitrogen)
Storage	-20°C, hygroscopic, protect from light (Nitrofurans photosensitivity)
Isotopic Purity	Typically ≥ 99% deuterated forms

Metabolic Pathway & Analytical Context

Understanding the metabolic fate of Furaltadone is crucial for selecting the correct analytical target. Furaltadone is rapidly metabolized in vivo (half-life < 4 hours), making the parent drug undetectable in tissue shortly after administration.

- Parent Analysis (**Furaltadone-d8** used here): Used for feed quality control, illegal formulation testing, and acute exposure analysis in eggs/milk.
- Metabolite Analysis (AMOZ-d5 used here): Used for tissue residue monitoring. The parent degrades to AMOZ (3-amino-5-morpholinomethyl-2-oxazolidinone), which binds covalently to proteins.

Figure 1: Furaltadone Metabolism and Analytical Targets



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Caption: Pathway distinguishing the analysis of Parent Furaltadone (using d8 IS) vs. the Metabolite AMOZ.

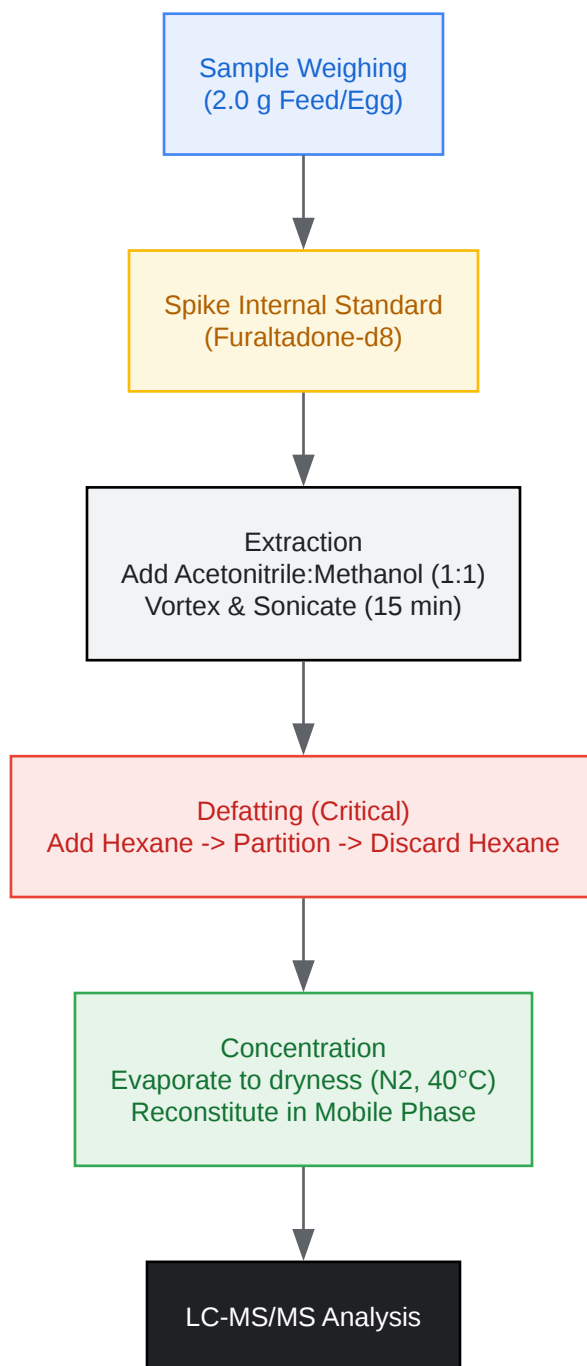
Analytical Protocol: Determination of Parent Furaltadone

This protocol focuses on the quantification of the parent drug in animal feed or eggs, where **Furaltadone-d8** is the mandatory internal standard.

4.1. Sample Preparation Workflow

Principle: Liquid-liquid extraction followed by defatting to remove lipids that cause ion suppression.

Figure 2: LC-MS/MS Extraction Workflow



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Caption: Step-by-step extraction protocol for Furaltadone parent analysis in complex matrices.

4.2. LC-MS/MS Parameters

Instrument: Triple Quadrupole MS (e.g., Agilent 6400 series, Sciex QTRAP). Ionization: Electrospray Ionization (ESI), Positive Mode.[1][2]

Chromatography:

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 10% B to 90% B over 8 minutes.

MRM Transitions (Multiple Reaction Monitoring): The deuterium label is located on the morpholine ring. Transitions must be optimized per instrument, but typical transitions are:

Analyte	Precursor Ion (m/z)	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (V)
Furaltadone (Native)	325.1 [M+H] ⁺	281.1	252.1	15 - 25
Furaltadone-d8 (IS)	333.1 [M+H] ⁺	289.1*	252.1**	15 - 25

**Note: The 281 fragment (Native) typically corresponds to loss of C₂H₄O (44 Da). For d8, if the loss involves the deuterated fragment, the mass shift will vary. The 289 ion assumes the d8 label is retained in the primary fragment. *The 252 ion (loss of morpholine) may be identical for both native and d8, so chromatographic co-elution and precursor selection (325 vs 333) are critical for selectivity.

Handling, Stability & Safety

- Photosensitivity: Nitrofurans degrade rapidly under UV/visible light. All extraction steps must be performed under yellow light or in amber glassware.
- Stability: Stock solutions (1 mg/mL in DMSO) are stable for 6 months at -20°C. Working standards in water/acetonitrile should be prepared fresh weekly.
- Toxicity: Furaltadone is a suspected carcinogen (Group 3 IARC, but banned due to genotoxicity concerns). Handle with full PPE (gloves, fume hood) in a designated hazardous

drug area.

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